

Cdc7-IN-19 in vitro potency and IC50 values

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cdc7-IN-19

Cat. No.: S12885870

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Cdc7-IN-19 Potency Profile

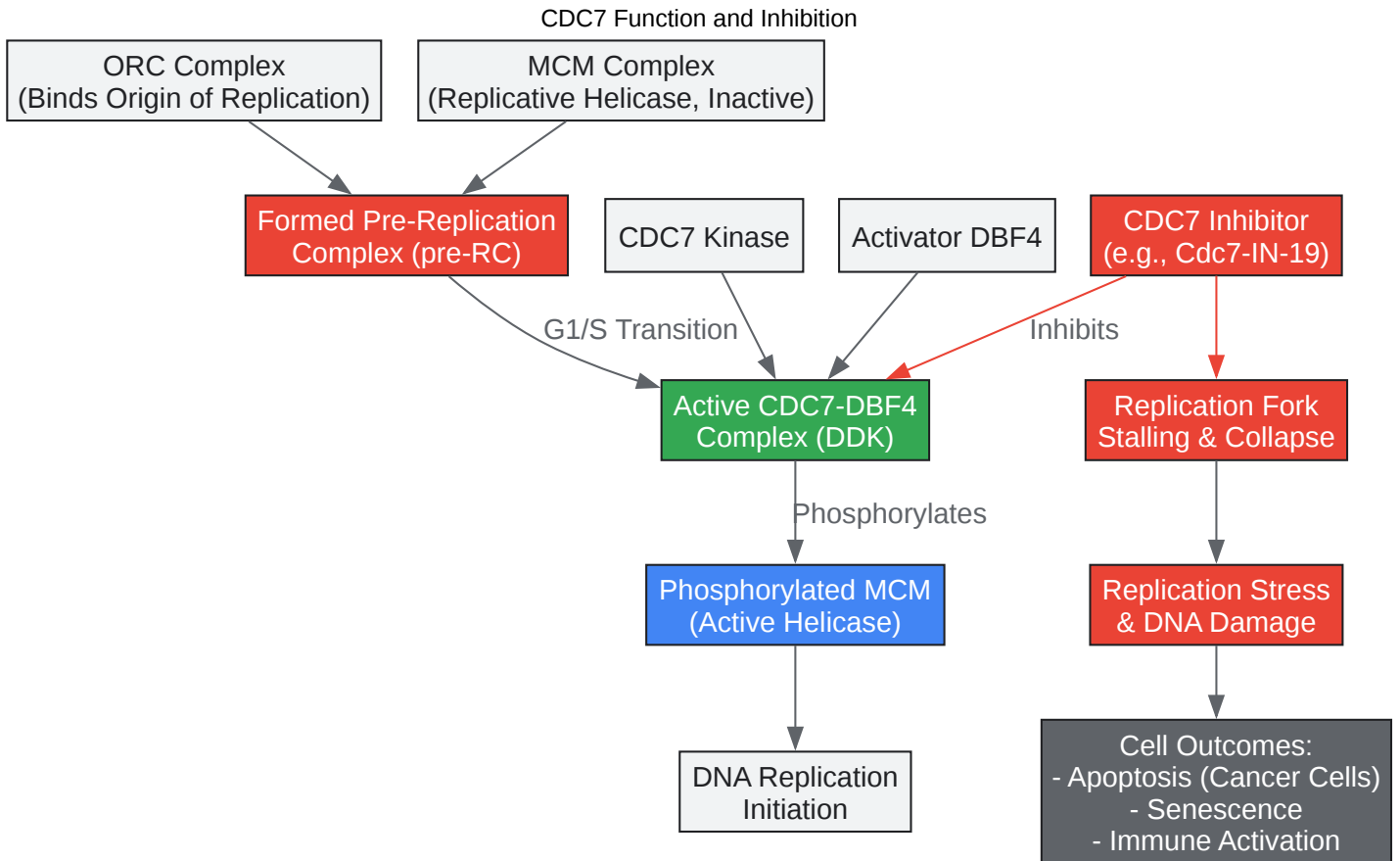
The table below summarizes the available quantitative data for this compound:

Parameter	Value	Context / Assay
IC50 (CDC7)	1.49 nM	In vitro kinase assay [1]
Molecular Weight	351.40 g/mol	Formula: C19H21N5O2 [1]
CAS Number	2606780-39-4	[1]

The search results indicate that **Cdc7-IN-19 is a highly potent inhibitor**, designed to target the ATP-binding pocket of the CDC7 kinase [2] [1].

The Role of CDC7 and Inhibitor Mechanism

To contextualize the experimental data, the diagram below illustrates the central role of CDC7 in DNA replication and the primary consequence of its inhibition.



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CDC7 kinase, activated by DBF4, is essential for initiating DNA replication. Its inhibition leads to replication stress and diverse anti-tumor effects.

Insights from Broader CDC7 Inhibitor Research

While specific protocol details for **Cdc7-IN-19** are lacking, research on other CDC7 inhibitors provides valuable context for its potent effects:

- **Selectivity Challenge:** A significant hurdle in developing CDC7 inhibitors is achieving selectivity over structurally similar kinases like CDK2. The unique kinase insertion regions in CDC7's structure are exploited for designing selective compounds [2].
- **Therapeutic Rationale:** Cancer cells, especially those with **TP53 and RB1 mutations**, often overexpress CDC7 and are highly dependent on it for proliferation. Inhibition selectively induces apoptosis in these cancer cells while normal cells can arrest reversibly [3] [4].
- **Mechanistic Consequences:** Beyond blocking DNA synthesis, CDC7 inhibition induces **replication stress**, which can lead to **senescence** and the secretion of inflammatory molecules (SASP). This can remodel the tumor microenvironment and potentially enhance response to immunotherapy [5].

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References

1. Cdc7-IN-19 | CDC7 Inhibitor [medchemexpress.com]
2. Recent advances in CDC7 kinase inhibitors [sciencedirect.com]
3. Targeting DNA Replication before it Starts [pmc.ncbi.nlm.nih.gov]
4. CDC7 inhibition impairs neuroendocrine transformation in ... [nature.com]
5. CDC7 inhibition induces replication stress-mediated ... [nature.com]

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